

# Folcysteine as a Biostimulant in Agriculture: Application Notes and Protocols

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## Compound of Interest

Compound Name: Folcysteine

Cat. No.: B1673525

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## Introduction

**Folcysteine** is a sulfur-containing amino acid derivative that functions as a biostimulant in agriculture, promoting plant growth and enhancing resilience to environmental stressors.[1] It is closely related to N-acetyl-thiazolidine-4-carboxylic acid (NATCA), a precursor to the essential amino acid cysteine.[2][3] This document provides detailed application notes and protocols for the use of **Folcysteine** as a biostimulant, based on available research on **Folcysteine** and its constituent or related molecules, including NATCA, cysteine, and folic acid. These compounds play crucial roles in plant metabolism, stress response, and overall development.

## Mechanism of Action

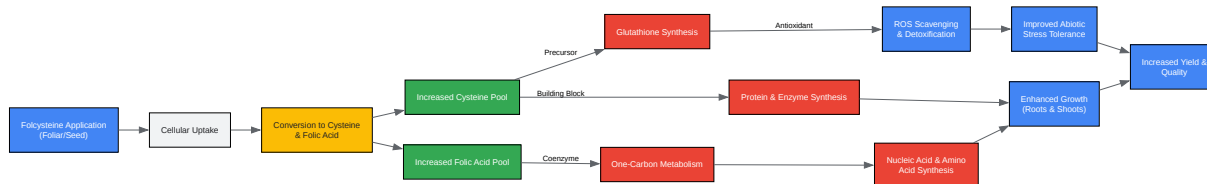
**Folcysteine's** biostimulant properties are attributed to its influence on several key physiological and metabolic processes in plants:

- **Promotion of Growth and Development:** As a precursor to cysteine, **Folcysteine** supports the synthesis of proteins, enzymes, and other vital biomolecules. It stimulates cell division and elongation, leading to enhanced root and shoot growth.[2]
- **Enhancement of Nutrient and Water Absorption:** Application of related compounds has been shown to improve the permeability of cytoplasm, facilitating the uptake of water and mineral nutrients from the soil.[4]

- **Increased Stress Tolerance:** **Folcysteine** helps plants withstand abiotic stresses such as drought, salinity, and extreme temperatures.[2] This is achieved through the stabilization of cellular structures and the regulation of osmotic pressure.[4] Cysteine, a downstream product, is central to the synthesis of glutathione, a powerful antioxidant that protects cells from oxidative damage.[2]
- **Improved Photosynthetic Efficiency:** By preventing the degradation of chlorophyll, **Folcysteine** and its related compounds help maintain photosynthetic activity even under stress conditions, contributing to better fruit set and higher yields.[4]

## Signaling Pathways

The signaling pathways activated by **Folcysteine** are complex and involve the integration of metabolic and stress-related signals. The following diagram illustrates a plausible signaling cascade based on the known roles of cysteine and folic acid in plant cells.



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Caption: Proposed signaling pathway of **Folcysteine** as a biostimulant.

## Data Presentation

The following tables summarize quantitative data from studies on the application of **Folcysteine**-related compounds (Cysteine and Folic Acid) as biostimulants in various crops.

Table 1: Effect of Cysteine and Folic Acid on Faba Bean (*Vicia faba* L.)

Treatment (Foliar Spray)	Shoot Height (cm)	Green Pod Yield/plant (g)
Control	65.3	85.2
Folic Acid (30 mg/L)	82.1	115.4
Cysteine (30 mg/L)	79.8	110.7
Folic Acid (20 mg/L) + Cysteine (30 mg/L)	80.5	112.3

Source: Adapted from a study on the effects of foliar spraying of folic acid and cysteine on faba bean.[5]

Table 2: Effect of Folic Acid on Strawberry (*Fragaria x ananassa* Duch.) cv. Paros

Treatment (Foliar Spray)	Application Time	Yield ( g/plant )	Total Soluble Solids (°Brix)	Vitamin C (mg/100g FW)
Control	-	150.2	7.2	45.3
Folic Acid (20 mM)	30 days after planting	185.6	8.1	52.1
Folic Acid (40 mM)	30 days after planting	210.4	8.9	58.7
Folic Acid (20 mM)	First blooming	175.3	7.9	50.9
Folic Acid (40 mM)	First blooming	198.9	8.5	56.2

Source: Adapted from a study on the efficiency of folic acid in improving yield and fruit quality of strawberry.[6][7]

Table 3: Effect of Cysteine on Wheat (*Triticum aestivum* L.)

Treatment (Foliar Spray)	Nitrogen Level	Grain Yield (ardab/feddan)
Control	75 kg N/fed.	18.5
Cysteine (150 ppm)	75 kg N/fed.	20.2
Control	100 kg N/fed.	21.3
Cysteine (150 ppm)	100 kg N/fed.	22.8

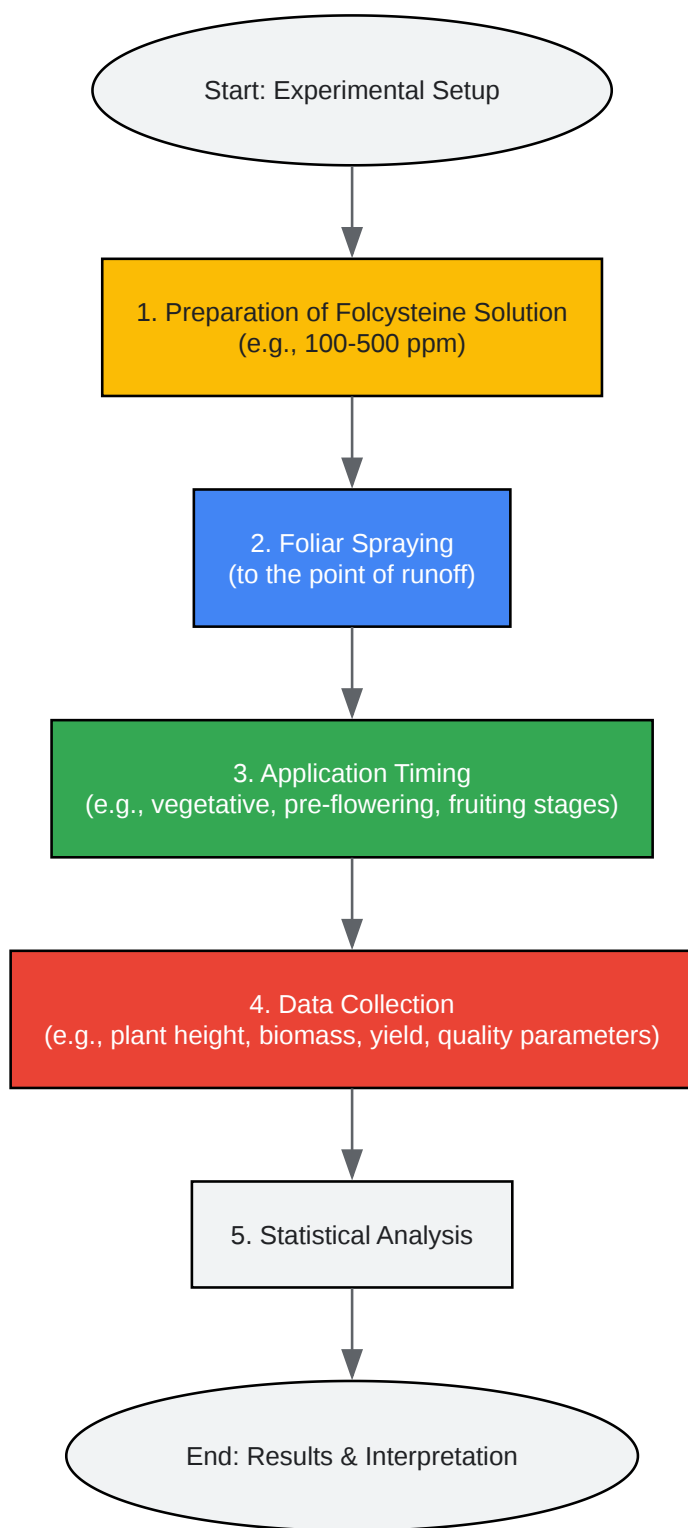
Source: Adapted from a study on the response of wheat to foliar application of cysteine under different nitrogen levels.

## Experimental Protocols

The following are detailed experimental protocols for the application of **Folcysteine** as a biostimulant, extrapolated from methodologies used for related compounds.

### Protocol 1: Foliar Application to Enhance Vegetative Growth and Yield

This protocol is designed for researchers investigating the effects of foliar-applied **Folcysteine** on crop growth, development, and yield.



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